

Application Note: Optimization of Deltorphin C (TFA) Stock Solutions

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Compound of Interest

Compound Name: Deltorphin C (trifluoroacetate salt)

Cat. No.: B14083548

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Solvent Selection, Reconstitution, and Stability Protocols

Executive Summary

Deltorphin C (also known as Deltorphin I or [D-Ala²]-Deltorphin) is a highly selective

-opioid receptor agonist.^{[1][2][3]} It is typically supplied as a trifluoroacetate (TFA) salt.^{[1][2][3][4]} The presence of the TFA counterion and the peptide's zwitterionic nature at physiological pH create specific solubility challenges.

The Optimal Solvent:

- For Long-Term Storage & High Concentration (>5 mg/mL): Anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2][3]}
- For Immediate Use / In Vivo Applications: Sterile Deionized Water (degassed).^{[1][2][3]}
- Critical Restriction: Do NOT attempt to dissolve the lyophilized powder directly in Phosphate Buffered Saline (PBS) or other neutral buffers (pH 7.2–7.4).^{[1][2][3]} This often results in precipitation due to the peptide reaching its isoelectric point (pI).^{[1][2][3]}

Physicochemical Analysis & Solubility Mechanics^[2] ^[3]

The "TFA Effect" and pH Dependency

Deltorphin C (Tyr-D-Ala-Phe-Asp-Val-Val-Gly-NH₂) contains both acidic (Asp) and hydrophobic (Phe, Val, Val) residues.[\[1\]](#)[\[2\]](#)[\[3\]](#)

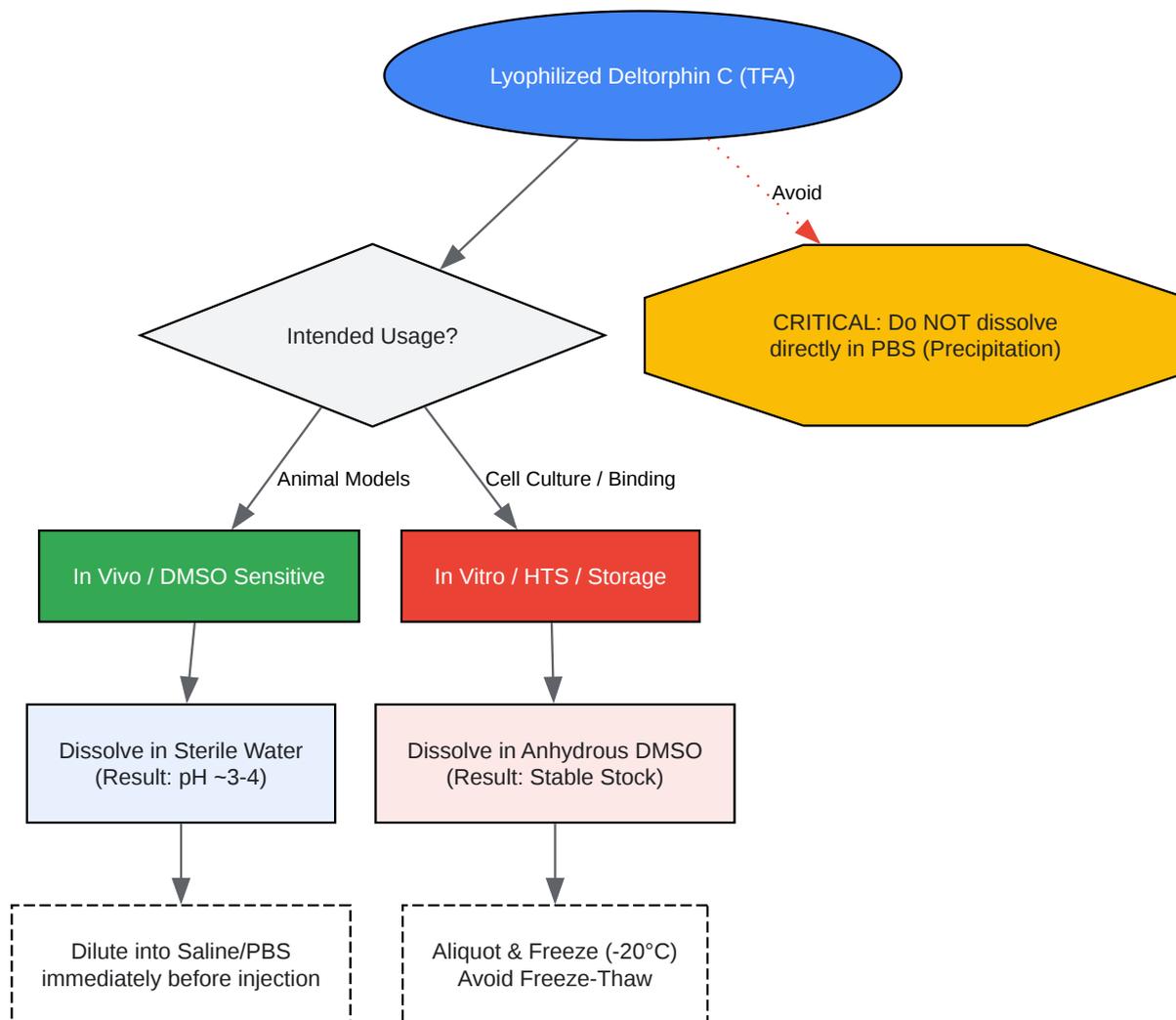
- In Lyophilized Form (TFA Salt): The trifluoroacetic acid counterion renders the solid acidic.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- In Water: Dissolution creates an acidic environment (pH ~3.0–4.0).[\[1\]](#)[\[2\]](#)[\[3\]](#) At this pH, the Aspartate residue is protonated (neutral, -COOH) and the N-terminus is protonated (positive, -NH₃⁺).[\[1\]](#)[\[2\]](#)[\[3\]](#) The net charge is +1, promoting high solubility (>50 mg/mL).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- In PBS (pH 7.4): The Aspartate deprotonates (-COO⁻) while the N-terminus remains positive (-NH₃⁺).[\[1\]](#)[\[2\]](#)[\[3\]](#) The peptide becomes zwitterionic (net charge ~0).[\[1\]](#)[\[2\]](#)[\[3\]](#) This charge neutrality, combined with the hydrophobic patch (Phe-Val-Val), dramatically reduces solubility (often <0.25 mg/mL) and drives aggregation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Solvent Compatibility Matrix[\[2\]](#)[\[3\]](#)

Solvent	Solubility Limit	Stability	Application
Anhydrous DMSO	~25–50 mg/mL	High (Months at -20°C)	Primary Stock Solution
Sterile Water	≥ 50 mg/mL	Medium (Days at 4°C)	In vivo / Acute Assays
PBS (pH 7.2)	< 0.25 mg/mL	Low (Precipitation Risk)	Final Dilution Only
Ethanol	~1 mg/mL	Low	Not Recommended
DMF	~10–15 mg/mL	High	Alternative to DMSO

Decision Logic for Solvent Selection

The following diagram illustrates the critical decision pathways for reconstituting Deltorphin C based on your experimental end-point.



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Figure 1: Decision tree for selecting the optimal reconstitution solvent based on experimental requirements.

Detailed Protocols

Protocol A: Preparation of High-Stability Master Stock (DMSO)

Best for: In vitro assays, long-term storage, and creating a library of aliquots. [1][2][3]

Reagents:

- Deltorphan C (TFA salt)[1][2][3]
- Anhydrous DMSO (Sigma-Aldrich or equivalent, fresh bottle to avoid water absorption)[1][2][3]

Procedure:

- Equilibration: Allow the lyophilized peptide vial to warm to room temperature (RT) for 30 minutes before opening. This prevents condensation from forming on the hygroscopic powder.
- Calculation: Calculate the volume of DMSO required to reach a concentration of 10 mM.
 - Formula: $\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / \text{Molecular Weight (768.9 g/mol)}] \times 100,000$. [1][2][3]
 - Example: For 1 mg peptide: $(1 / 768.9) * 100,000 \approx 130 \mu\text{L DMSO}$. [1][2][3]
- Dissolution: Add the calculated volume of DMSO to the vial. Vortex gently for 10–20 seconds. Ensure the solution is clear and colorless.
- Aliquoting: Dispense into small aliquots (e.g., 10–50 μL) in sterile polypropylene tubes.
- Storage: Store at -20°C (stable for 1 month) or -80°C (stable for 6 months).
 - Note: Protect from light and moisture.

Protocol B: Preparation of Aqueous Stock (Water)

Best for: In vivo injections or assays where DMSO interference is a concern. [1][2][3]

Reagents:

- Deltorphan C (TFA salt)[1][2][3]
- Sterile Deionized Water (degassed)[1][2][3]

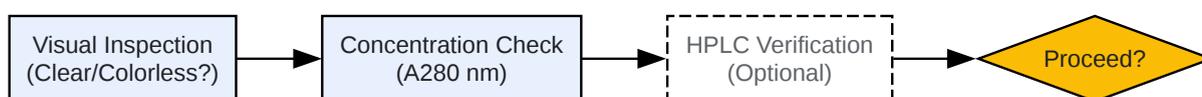
Procedure:

- Equilibration: Warm vial to RT.
- Dissolution: Add sterile water to achieve a concentration of 1–5 mg/mL.
 - Note: The solution will be acidic. This acidity is necessary for stability.
- Verification: Vortex until fully dissolved. Centrifuge briefly to collect droplets.
- Usage: Use immediately.
- Dilution for Injection:
 - Just prior to administration, dilute the aqueous stock into the final vehicle (e.g., PBS or Saline).[2][3]
 - Crucial Step: Add the peptide stock into the buffer slowly while vortexing. Ensure the final concentration is below the solubility limit in neutral pH (typically <0.1 mg/mL is safe; higher concentrations may require testing).[1][2][3]

Quality Control & Troubleshooting

Verification Workflow

Before committing valuable biological samples, validate the stock solution.



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Figure 2: Quality control workflow for validated stock solutions.

Troubleshooting Table

Issue	Cause	Solution
Cloudiness upon adding PBS	Isoelectric precipitation (pH ~7)	Dilute further; ensure final conc. is <0.1 mg/mL. Or use a vehicle with slightly lower pH.
Gel formation in DMSO	Moisture contamination	Use fresh, anhydrous DMSO. Sonicate (30s) to break aggregates.
Loss of activity	Repeated freeze-thaw	Discard aliquot. Always use single-use aliquots.

References

- Erspamer, V., et al. (1989).[2][3] Deltorphins: A family of naturally occurring peptides with high affinity and selectivity for delta opioid binding sites.[5][6][7] Proceedings of the National Academy of Sciences. Retrieved from [\[Link\]](#)

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